

Application Notes and Protocols: Ethyltrioctylphosphonium Bromide Catalyzed C-C Bond Formation Reactions

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Compound of Interest

Compound Name: Ethyltrioctylphosphonium bromide

Cat. No.: B1618194

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These application notes provide a comprehensive overview of the use of **ethyltrioctylphosphonium bromide** as a phase-transfer catalyst (PTC) in various carbon-carbon (C-C) bond formation reactions. While specific examples for **ethyltrioctylphosphonium bromide** are limited in published literature, the protocols and data presented herein are based on analogous long-chain quaternary phosphonium salts and established principles of phase-transfer catalysis, offering a strong predictive framework for its application.

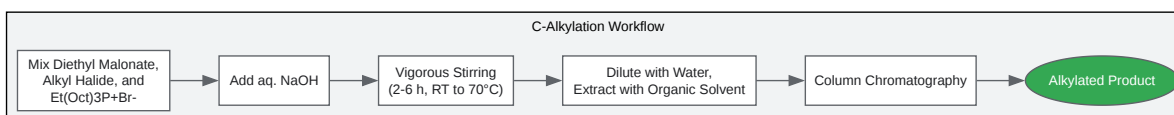
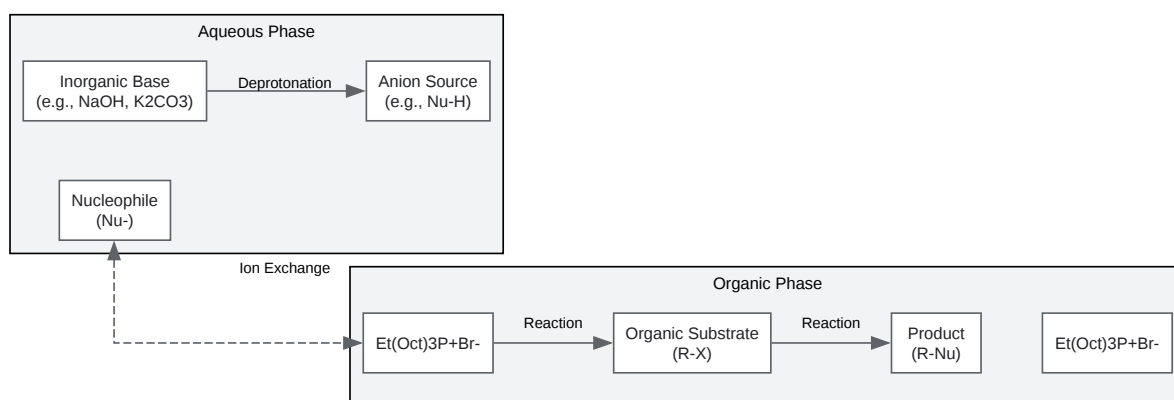
Introduction to Ethyltrioctylphosphonium Bromide as a Phase-Transfer Catalyst

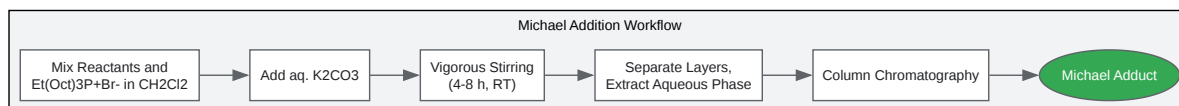
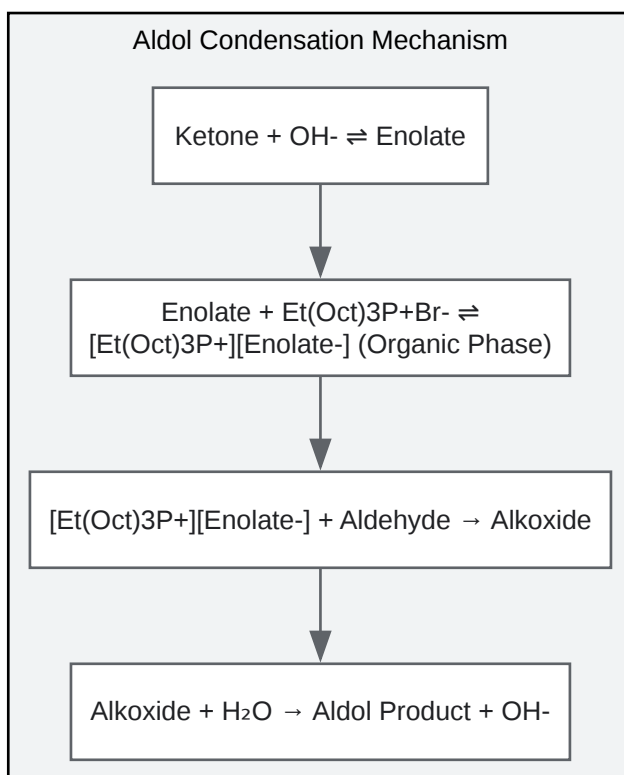
Ethyltrioctylphosphonium bromide is a quaternary phosphonium salt characterized by a phosphorus atom bonded to one ethyl group and three octyl groups, with bromide as the counter-ion. Its structure, featuring long alkyl chains, imparts high lipophilicity, making it an effective phase-transfer catalyst. In biphasic reaction systems (e.g., aqueous-organic), it facilitates the transfer of anionic reactants from the aqueous phase to the organic phase, where the reaction with an organic substrate occurs. This catalytic action accelerates reaction rates, improves yields, and often allows for milder reaction conditions, contributing to greener and more efficient synthetic processes.

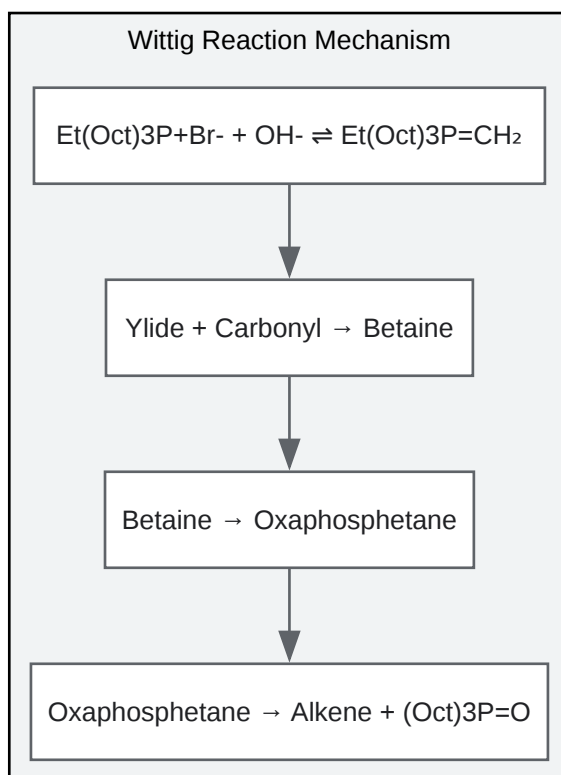
Key Advantages:

- **High Lipophilicity:** The three octyl chains ensure excellent solubility in a wide range of organic solvents, enhancing its efficiency as a phase-transfer agent.
- **Thermal Stability:** Phosphonium salts generally exhibit greater thermal stability compared to their ammonium counterparts, allowing for a broader range of reaction temperatures.
- **Versatility:** Applicable to a variety of base-mediated C-C bond forming reactions, including alkylations, aldol condensations, Michael additions, and Wittig reactions.

A general workflow for a phase-transfer catalyzed C-C bond formation reaction is depicted below.







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